

AMG 925: A Technical Guide for Researchers

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Compound of Interest

Compound Name: AMG 925

Cat. No.: B612021

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **AMG 925**, a potent dual inhibitor of FMS-like tyrosine kinase 3 (FLT3) and cyclin-dependent kinase 4 (CDK4). This document details its core characteristics, mechanism of action, and key experimental data, presented in a format tailored for research and development applications.

Core Compound Information

Parameter	Value
CAS Number	1401033-86-0[1][2][3][4][5][6]
Molecular Weight	471.55 g/mol [1][2][6][7]
Molecular Formula	C ₂₆ H ₂₉ N ₇ O ₂ [1][2][4][5][6]

Mechanism of Action

AMG 925 is a selective, orally bioavailable small molecule that dually inhibits FLT3 and CDK4. [1][4] This dual inhibition is crucial for its anti-leukemic activity, particularly in Acute Myeloid Leukemia (AML), where FLT3 mutations are common.[1]

- **FLT3 Inhibition:** By targeting FLT3, **AMG 925** blocks the downstream signaling cascade, leading to the inhibition of STAT5 phosphorylation. This is a key pathway for the proliferation and survival of FLT3-mutated AML cells.[1]

- CDK4 Inhibition: **AMG 925** also targets CDK4, a key regulator of the cell cycle. Inhibition of CDK4 prevents the phosphorylation of the retinoblastoma (Rb) protein, leading to G1 cell cycle arrest.[\[1\]](#)

The combined inhibition of both FLT3 and CDK4 signaling pathways provides a synergistic anti-tumor effect and has the potential to overcome resistance to FLT3 inhibitors.[\[8\]](#)

Quantitative Data

In Vitro Kinase Inhibitory Activity

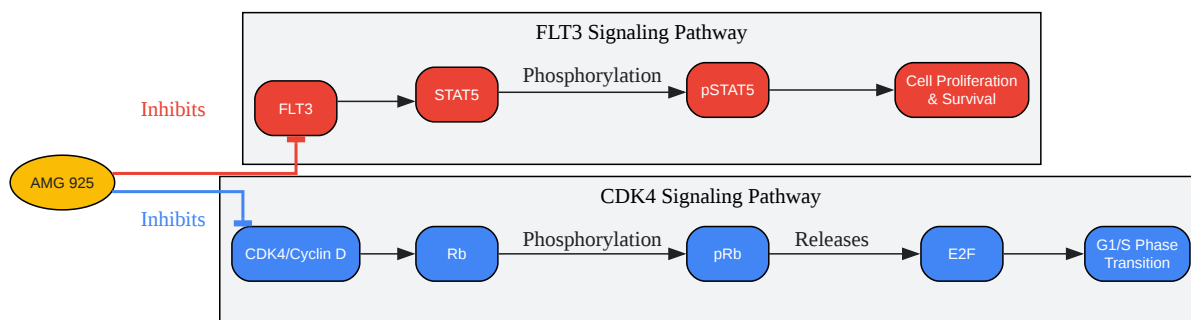
Target Kinase	IC ₅₀ (nM)
FLT3	2 ± 1 [1]
CDK4	3 ± 1 [1]
CDK6	8 ± 2 [1]
CDK2	375 ± 150 [1]
CDK1	1900 ± 510 [1]

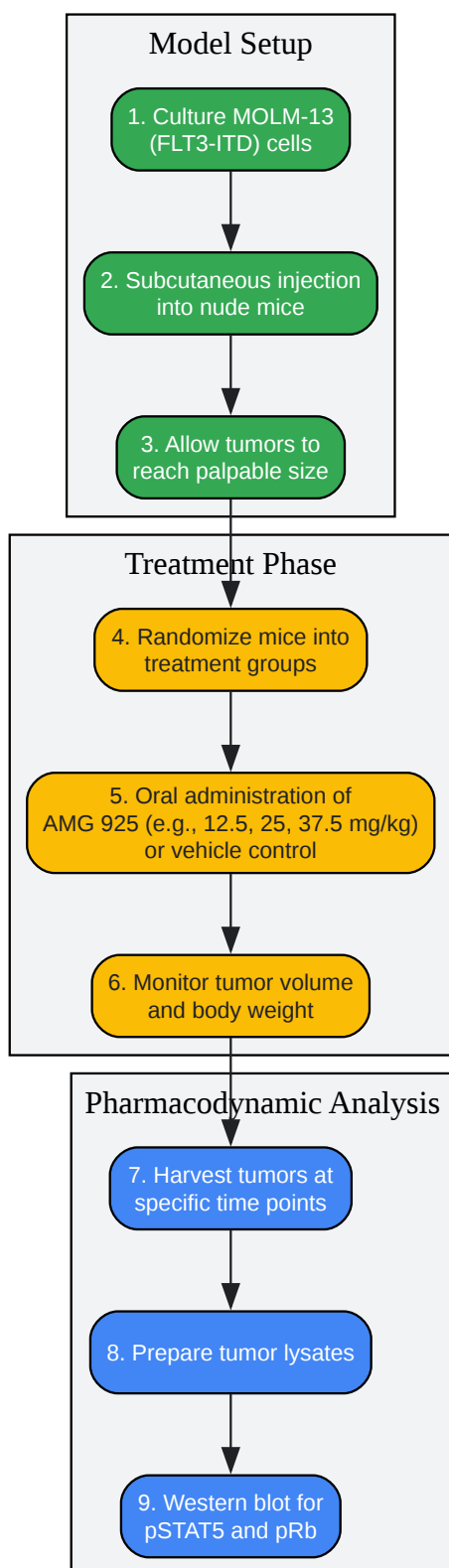
Cellular Activity in AML Cell Lines

Cell Line	Genotype	Cellular IC ₅₀ (nM)
MOLM-13	FLT3-ITD	19 [1] [5]
MV4-11	FLT3-ITD	18 [1] [5]

Signaling Pathways and Experimental Workflow

AMG 925 Signaling Pathway Inhibition





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